Application Notes and Protocols: In Vitro Protein Degradation Assay Using Western Blot

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Compound of Interest

Compound Name:	*Thalidomide-NH-PEG2-C2-NH-Boc*
Cat. No.:	*B3015117*

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Introduction

Targeted protein degradation (TPD) has emerged as a powerful therapeutic modality for eliminating disease-causing proteins.[1][2][3] This approach utilizes small molecules, such as Proteolysis Targeting Chimeras (PROTACs) or molecular glues, to hijack the cell's natural protein disposal machinery, primarily the ubiquitin-proteasome system (UPS), to selectively eliminate proteins of interest (POIs).[1][4][5] Western blotting is an indispensable and widely used technique to monitor and quantify the efficacy of these small molecule degraders.[1][6] It allows for the direct visualization and quantification of the target protein's abundance within a cell-free extract following treatment, providing a direct measure of degradation.[1][7]

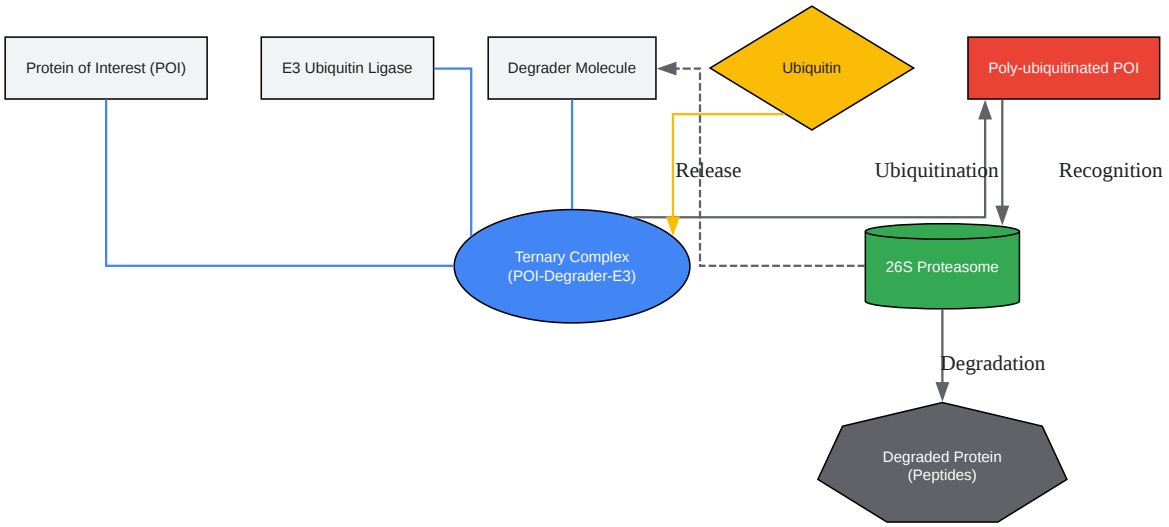
This document provides detailed protocols for performing an in vitro protein degradation assay using a cell-free system, followed by western blot analysis to assess the degradation of a target protein mediated by a small molecule degrader.

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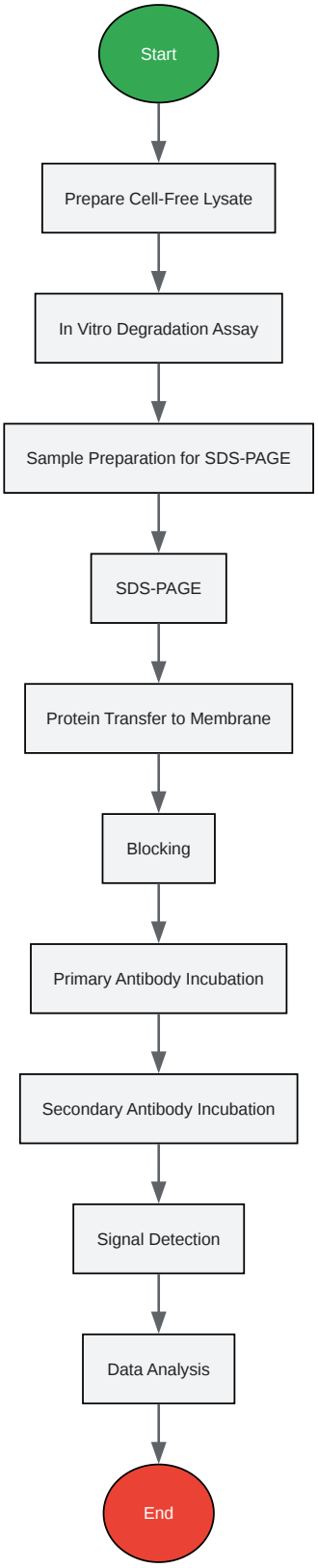
Signaling Pathway of Degrader-Mediated Protein Degradation

The mechanism of action for many small molecule degraders involves the formation of a ternary complex between the target protein (POI), the degrader molecule, and an E3 ubiquitin ligase.[1] This proximity induces the poly-ubiquitination of the target protein, marking it for recognition and subsequent degradation by the 26S proteasome.[2][4][8] The degrader molecule is then released to act catalytically, inducing the degradation of multiple POI molecules.[3][4]

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